

Safeguarding Your Research: A Guide to Handling Methyl 2-methoxybenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 2-methoxybenzoate**

Cat. No.: **B147192**

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Methyl 2-methoxybenzoate is a versatile compound used in various research and development applications.^[1] Adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides essential safety and logistical information for the proper handling and disposal of **Methyl 2-methoxybenzoate**.

Essential Safety and Physical Properties

Understanding the inherent characteristics of **Methyl 2-methoxybenzoate** is the first step toward safe handling. The following table summarizes key quantitative data:

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃	[2]
Molecular Weight	166.17 g/mol	
Boiling Point	248 °C (lit.)	
Density	1.157 g/mL at 25 °C (lit.)	
Flash Point	113 °C (235.4 °F) - closed cup	
Refractive Index	n _{20/D} 1.534 (lit.)	

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[3]

The following PPE should be worn when handling **Methyl 2-methoxybenzoate**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection:
 - Hand Protection: Wear suitable protective gloves tested according to EN 374 to prevent skin contact.[4]
 - Body Protection: Wear appropriate protective clothing to prevent skin exposure.[5][6]
- Respiratory Protection: In case of inadequate ventilation, use a NIOSH/MSHA approved respirator.[5][7] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[6]

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the chemical's stability and prevent accidents.

Handling:

- Ventilation: Always use **Methyl 2-methoxybenzoate** in a well-ventilated area.[3] Local exhaust ventilation is recommended.[8]
- Avoid Contact: Prevent contact with skin and eyes.[3] Do not breathe mist, vapors, or spray.[3]
- Hygiene: Wash your face, hands, and any exposed skin thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.[4] Contaminated clothing should be removed and washed before reuse.[6]
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[3]

Storage:

- Container: Store in a tightly closed container in a cool, dry place.[5][6]
- Conditions to Avoid: Protect from direct sunlight, air contact, and moisture.[5]

Emergency Procedures: First Aid

In the event of exposure, immediate action is critical.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[9] If eye irritation persists, get medical advice/attention.[3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[9] If skin irritation occurs, seek medical advice/attention.[3]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3] If not breathing, give artificial respiration.[3] Call a poison center or doctor if you feel unwell.[3]
- Ingestion: Clean your mouth with water and seek medical attention.[3] Do NOT induce vomiting.[9]

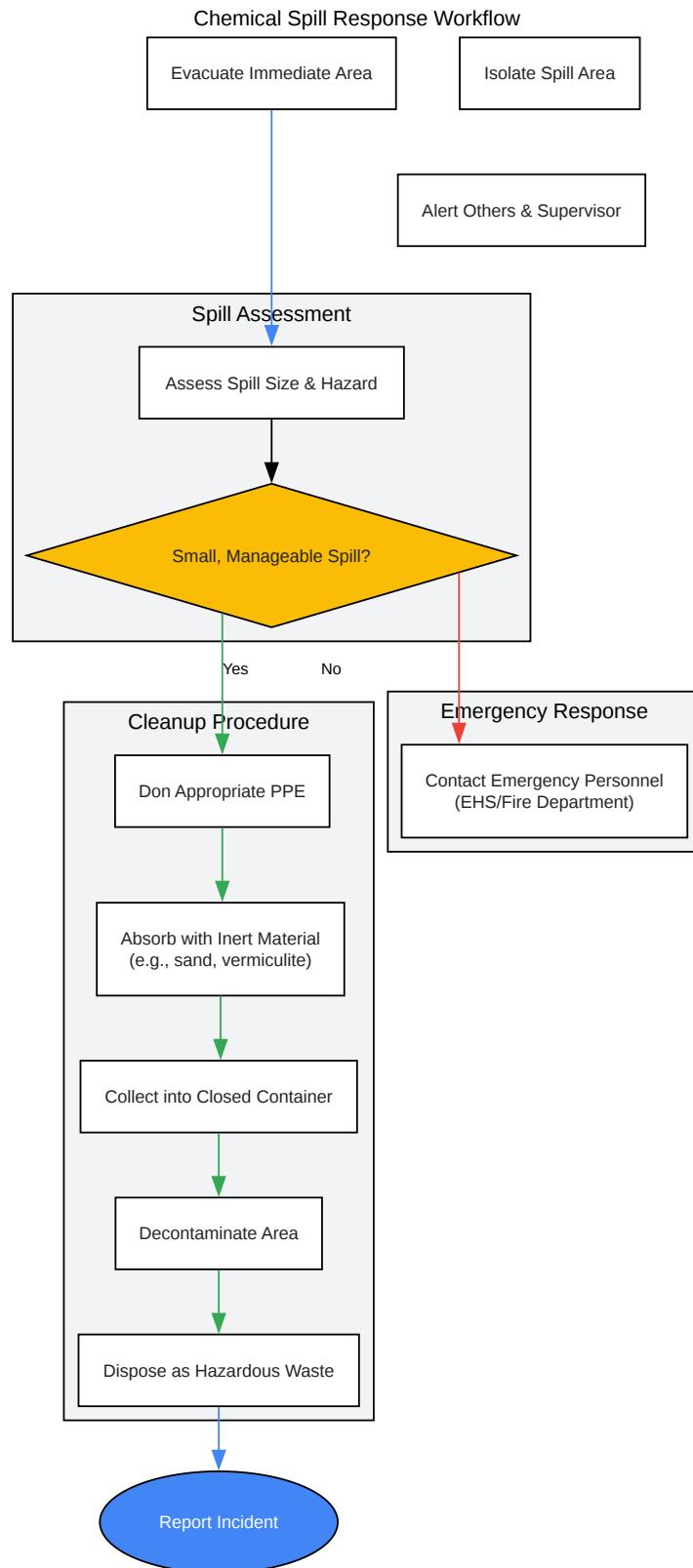
Disposal Plan

Proper disposal of **Methyl 2-methoxybenzoate** and its containers is essential to prevent environmental contamination.

- Waste Classification: This material and its container must be disposed of as hazardous waste.[3]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3] Do not empty into drains.[3]
- Contaminated Packaging: Completely emptied packages can be recycled.[4] Handle contaminated packages in the same way as the substance itself.[4]

Chemical Spill Workflow

In the event of a spill, follow a clear and systematic procedure to ensure safety and minimize environmental impact.



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- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling Methyl 2-methoxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147192#personal-protective-equipment-for-handling-methyl-2-methoxybenzoate>

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